

Dimethyl Phthalate in Enteric-Coated Pharmaceuticals: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dimethyl Phthalate*

Cat. No.: *B1670679*

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Introduction

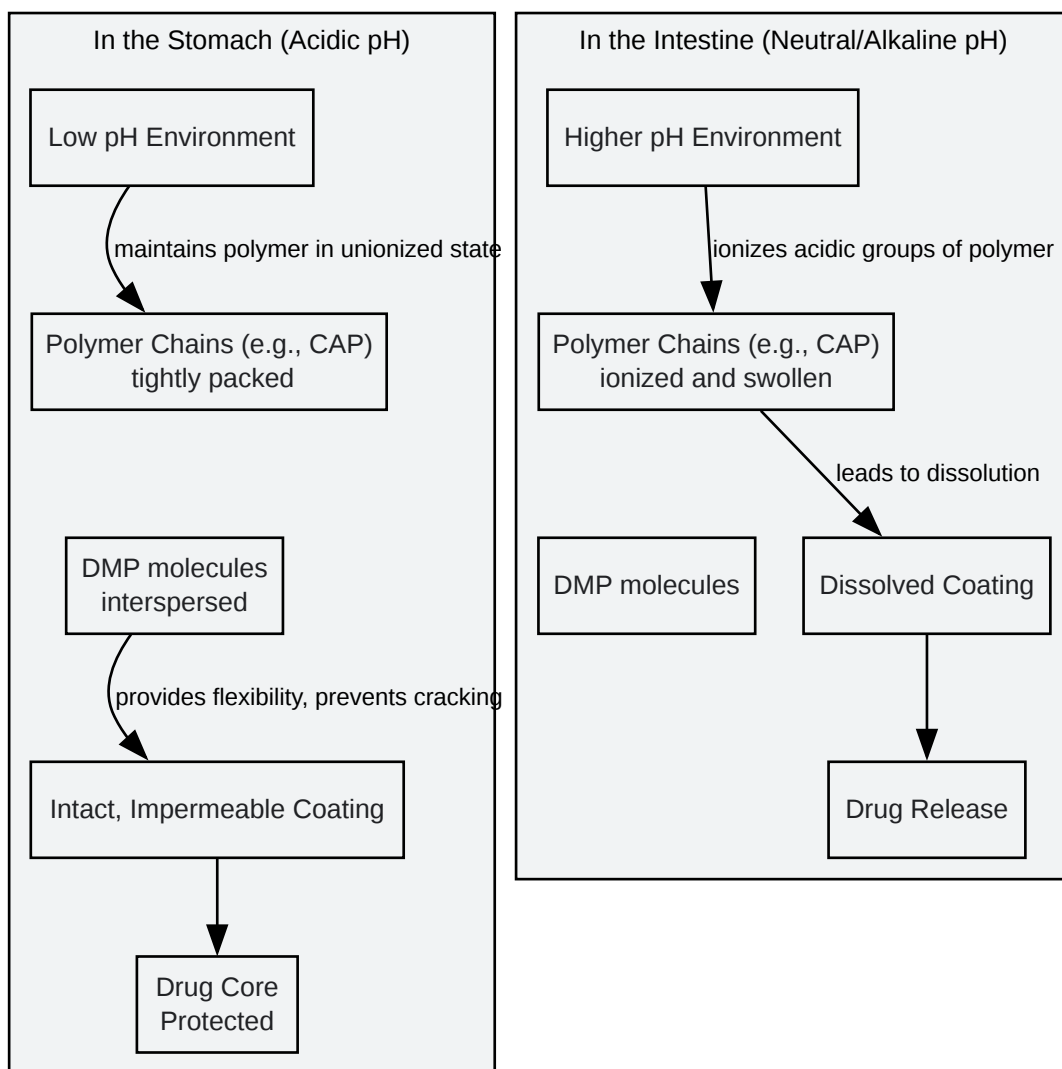
Enteric coatings are essential functional polymeric barriers applied to oral dosage forms to control drug release, protecting acid-labile drugs from the gastric environment or preventing gastric irritation from certain medications. The physical properties of these coatings are critical to their performance and are significantly influenced by the choice of polymer and plasticizer.

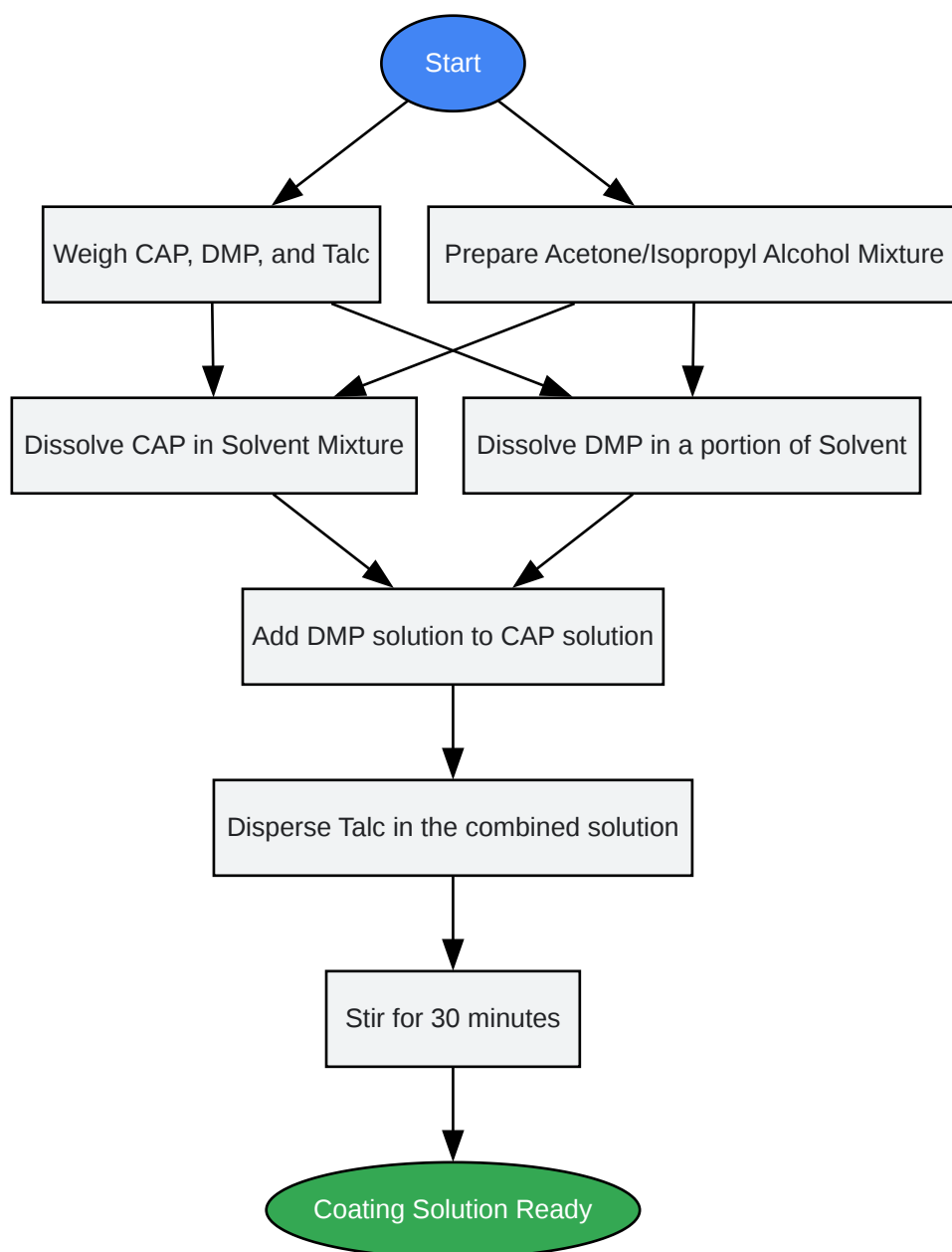
Dimethyl Phthalate (DMP), a phthalate ester, has been historically utilized as a plasticizer in the formulation of enteric-coated pharmaceuticals, particularly with cellulosic polymers like Cellulose Acetate Phthalate (CAP).^[1] This document provides detailed application notes and protocols regarding the role and use of DMP in such formulations.

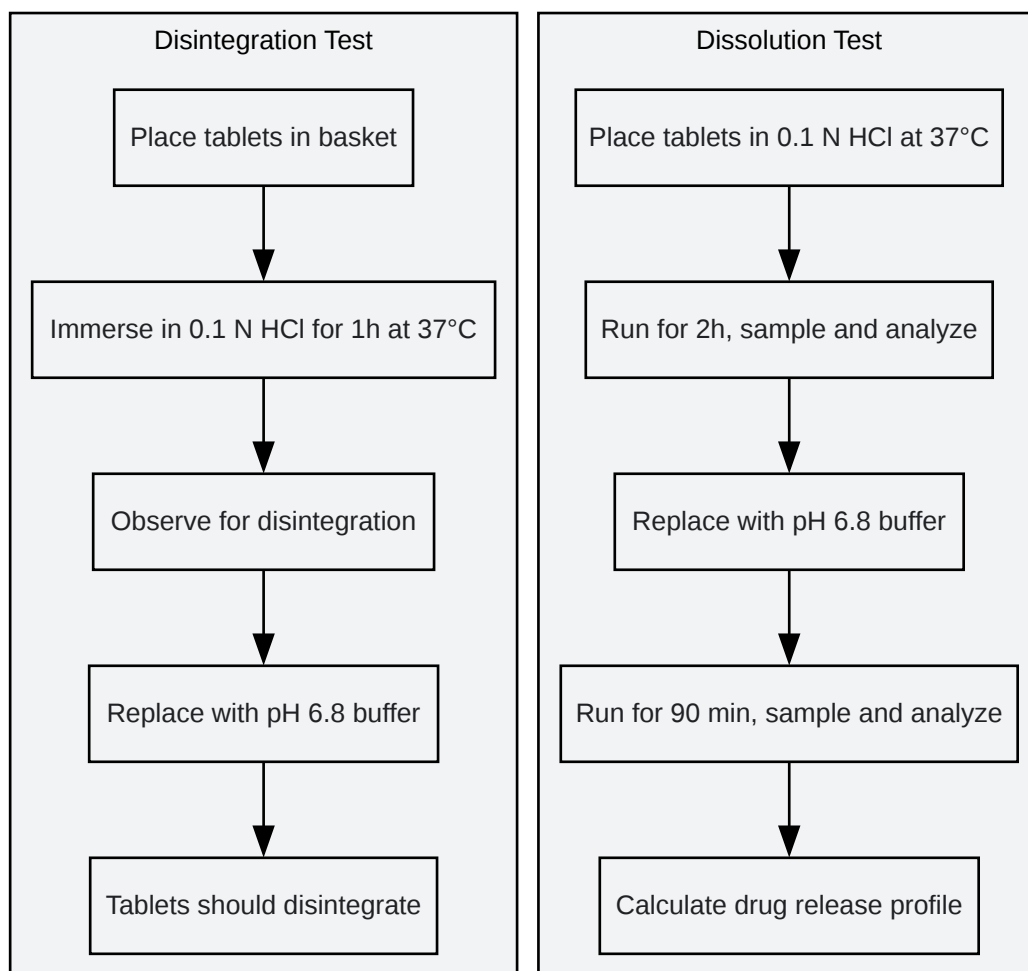
As a plasticizer, DMP integrates into the polymer matrix, increasing the free volume between polymer chains. This enhances the flexibility and reduces the brittleness of the enteric coating, which is crucial for maintaining its integrity during manufacturing, handling, and transit through the stomach.^[2] The concentration and type of plasticizer can significantly impact the mechanical properties, permeability, and ultimately, the drug release profile of the enteric-coated product.

Mechanism of Action of Dimethyl Phthalate in Enteric Coatings

The primary role of **Dimethyl Phthalate** in an enteric coating formulation is to modify the physical properties of the polymer film to ensure it remains intact in the acidic environment of the stomach and dissolves at the desired pH in the small intestine.







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References

- 1. Cellulose acetate phthalate - Wikipedia [en.wikipedia.org]
- 2. eastman.com [eastman.com]
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